

optimizing Ketopynalin dosage for in-vivo studies

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Compound of Interest

Compound Name: Ketopynalin

Cat. No.: B12744496

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Ketopynalin Technical Support Center

Welcome to the technical support center for **Ketopynalin**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing the dosage of **Ketopynalin** for in-vivo studies. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended starting dose for **Ketopynalin** in a mouse model?

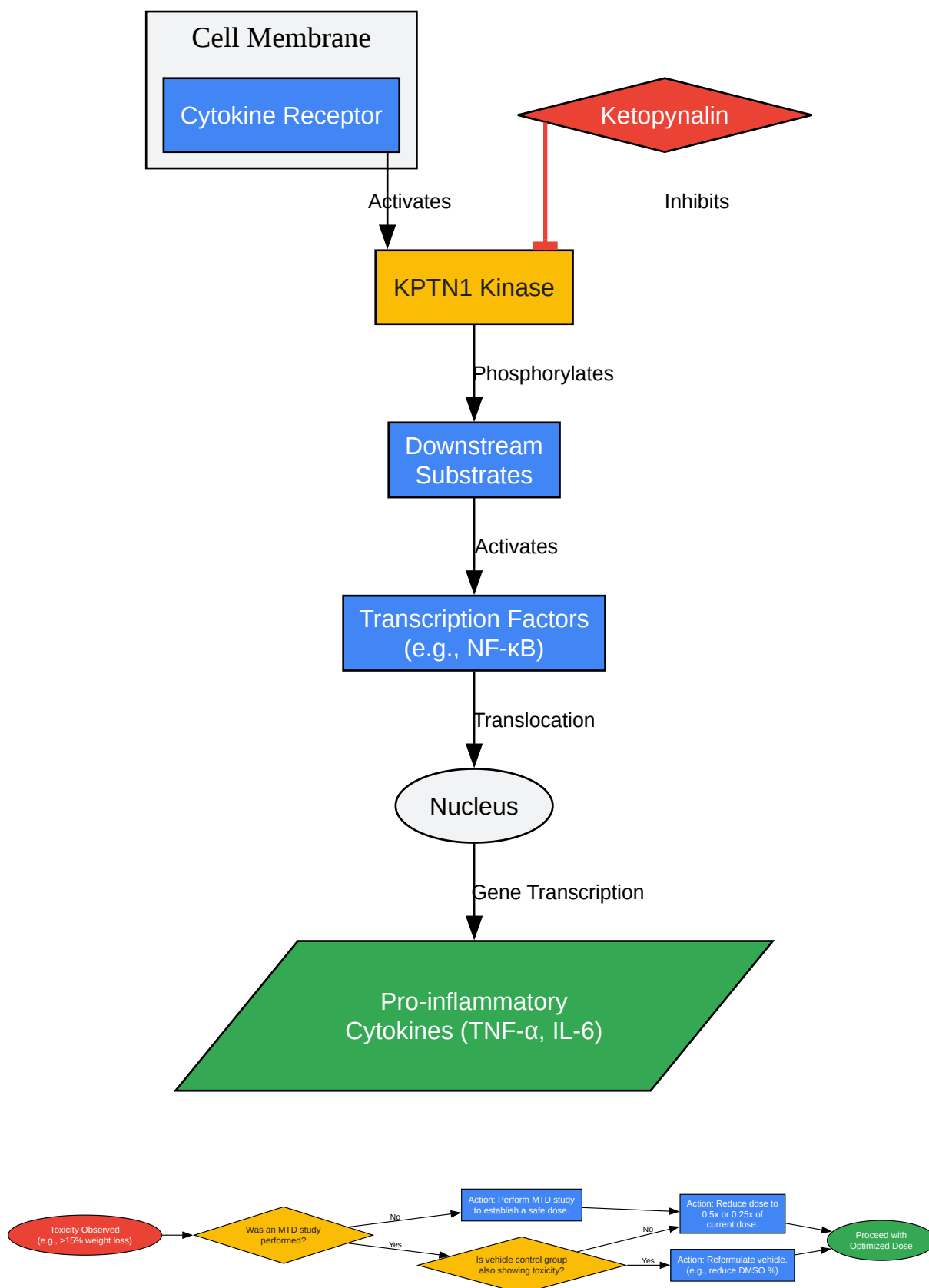
A1: For initial in-vivo studies in mice, a starting dose of 10 mg/kg is recommended, administered via intraperitoneal (IP) injection. This recommendation is based on allometric scaling from preclinical toxicology studies in rats and dogs. However, the optimal dose will be model-specific and should be determined empirically.

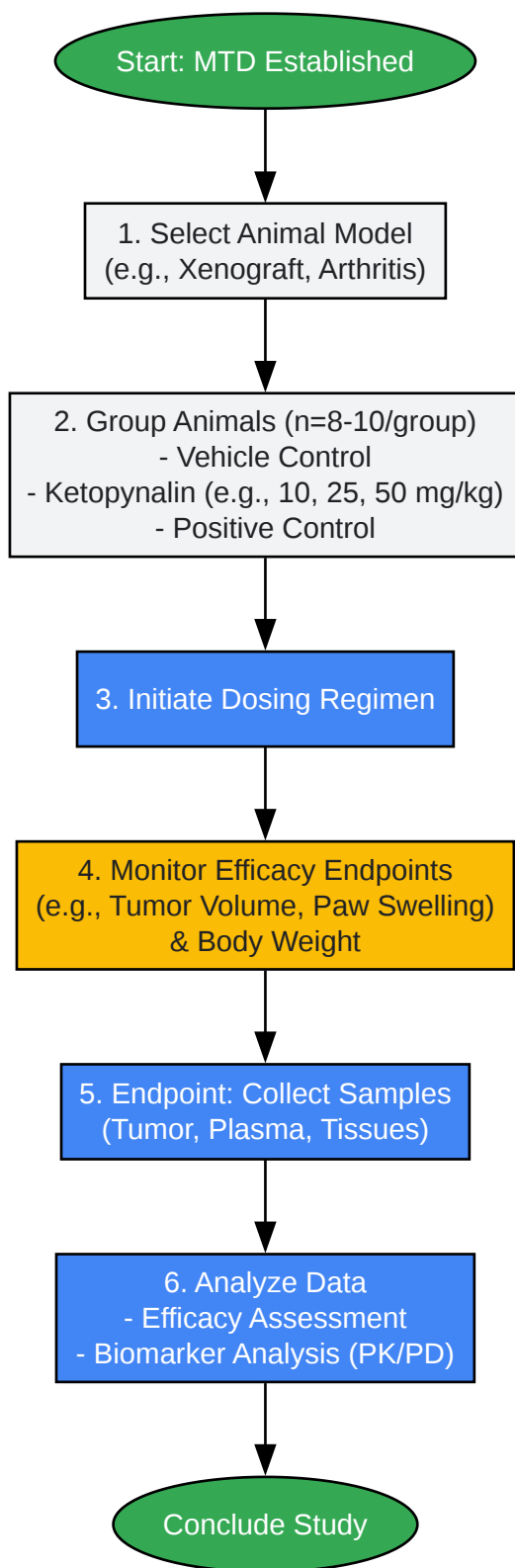
Q2: What is the appropriate vehicle for solubilizing **Ketopynalin** for in-vivo use?

A2: **Ketopynalin** is poorly soluble in aqueous solutions. A recommended vehicle for IP injection is a formulation of 10% DMSO, 40% PEG300, and 50% Saline. It is critical to ensure the final DMSO concentration is kept low to avoid vehicle-induced toxicity. For oral administration, a 0.5% methylcellulose solution is suitable.

Q3: What is the known mechanism of action for **Ketopynalin**?

A3: **Ketopynalin** is a potent and selective inhibitor of the KPTN1 kinase, a key regulator in the pro-inflammatory cytokine signaling cascade. By blocking the phosphorylation of downstream targets, **Ketopynalin** effectively reduces the production of inflammatory mediators like TNF- α and IL-6.





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